9-Chloro-9-phenylxanthene structural formula and SMILES string

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Compound of Interest

Compound Name:	*9-Chloro-9-phenylxanthene*
CAS No.:	*42506-03-6*
Cat. No.:	*B3023977*

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An In-Depth Technical Guide to **9-Chloro-9-phenylxanthene**: Synthesis, Properties, and Application as a Hydroxyl Protecting Group

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Introduction

9-Chloro-9-phenylxanthene, also known by its common synonym Pixyl chloride (Px-Cl), is a crystalline organic solid with the molecular formula $C_{19}H_{13}ClO$.[1] Its significance in modern organic chemistry, particularly in the synthesis of sensitive biomolecules like nucleosides and oligonucleotides, stems from its role as the key reagent for introducing the 9-phenylxanthen-9-yl (pixyl or Px) protecting group onto primary hydroxyl functions.[2][3] The pixyl group offers the advantage of being readily introduced and subsequently removed under very mild acidic conditions, a critical feature for substrates sensitive to harsh reagents.[3] This guide provides a comprehensive overview of **9-Chloro-9-phenylxanthene**, detailing its structure, a robust synthesis protocol, its mechanism and application in protecting group strategies, and essential characterization data.

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Molecular Structure and Physicochemical Properties

The structure of **9-Chloro-9-phenylxanthene** is characterized by a central, tricyclic xanthene core. At the 9-position, a quaternary carbon is bonded to a phenyl group, a chlorine atom, and is part of the fused heterocyclic system. This specific arrangement is crucial to its reactivity, as the C9-Cl bond is activated towards nucleophilic substitution. The stability of the resultant tertiary carbocation (the 9-phenylxanthyl cation) upon chloride departure is the key to both its introduction and its facile, acid-catalyzed removal.

Table 1: Physicochemical Properties of **9-Chloro-9-phenylxanthene**

Property	Value	Source(s)
IUPAC Name	9-chloro-9-phenylxanthene	[1]
Synonyms	Pixyl chloride, 9-Phenylxanthyl chloride	[1]
CAS Number	42506-03-6	[1]
Molecular Formula	$C_{19}H_{13}ClO$	[1][2]
Molecular Weight	292.76 g/mol	[1]
Appearance	Solid	
Melting Point	102-106 °C	
SMILES String	C1=CC=C(C=C1)C2(C3=CC=CC=C3OC4=CC=CC=C42)Cl	[1]
Solubility	Soluble in chloroform (25 mg/mL)	

Synthesis of 9-Chloro-9-phenylxanthene

The synthesis of **9-Chloro-9-phenylxanthene** is a well-established two-step process starting from commercially available xanthen-9-one. The core logic involves first introducing the phenyl

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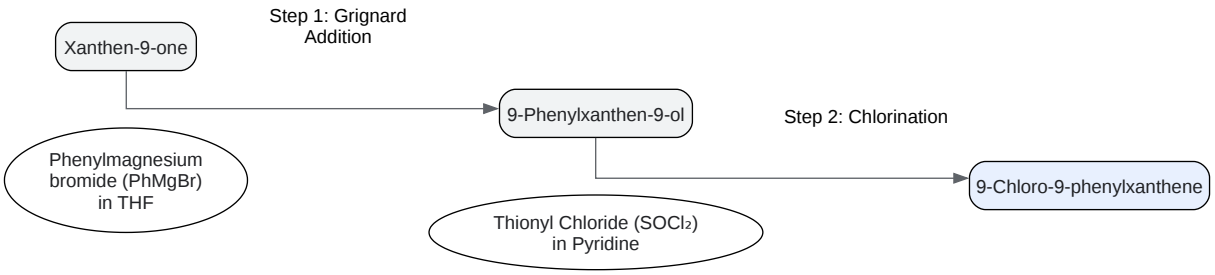
group at the 9-position via a Grignard reaction to form the tertiary alcohol, 9-phenylxanthen-9-ol. This alcohol is then converted to the target chloride.

Synthesis Workflow



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Caption: Synthetic pathway for **9-Chloro-9-phenylxanthene**.

Experimental Protocol

Step 1: Synthesis of 9-Phenylxanthen-9-ol

- Rationale: This step utilizes a Grignard reaction, a classic and highly effective method for forming carbon-carbon bonds. The nucleophilic carbon of phenylmagnesium bromide attacks the electrophilic carbonyl carbon of xanthen-9-one, forming the tertiary alcohol after an aqueous workup.
- To a flame-dried, three-necked flask under an inert atmosphere (N_2 or Ar), add xanthen-9-one (1.0 eq) and anhydrous tetrahydrofuran (THF).
- Cool the stirred solution to 0 °C in an ice bath.
- Add a solution of phenylmagnesium bromide (approx. 1.1 eq) in THF dropwise via an addition funnel over 30 minutes, maintaining the temperature below 10 °C.

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- After the addition is complete, allow the reaction to warm to room temperature and stir for 2-3 hours, monitoring by TLC until the starting material is consumed.
- Carefully quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride (NH_4Cl) at 0 °C.
- Extract the product with ethyl acetate (3 x volumes). Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate ($MgSO_4$), and filter.
- Evaporate the solvent under reduced pressure to yield the crude 9-phenylxanthen-9-ol, which can be purified by recrystallization from ethanol or by column chromatography.

Step 2: Synthesis of **9-Chloro-9-phenylxanthene**

- Rationale: The hydroxyl group of the alcohol is a poor leaving group. Thionyl chloride ($SOCl_2$) is an excellent reagent for this conversion because it transforms the -OH into a chlorosulfite intermediate, a much better leaving group.[4] The subsequent loss of gaseous sulfur dioxide (SO_2) and reaction with chloride provides the final product.[4] Pyridine is used as a base to neutralize the HCl generated during the reaction.[5]
- Dissolve the purified 9-phenylxanthen-9-ol (1.0 eq) in anhydrous pyridine under an inert atmosphere.
- Cool the solution to 0 °C.
- Add thionyl chloride ($SOCl_2$, approx. 1.2 eq) dropwise. A precipitate may form.
- Allow the reaction to warm to room temperature and stir for 1-2 hours. Monitor the reaction by TLC.
- Upon completion, pour the reaction mixture onto ice water and extract with dichloromethane or ethyl acetate.
- Wash the organic layer successively with cold dilute HCl (to remove pyridine), saturated sodium bicarbonate ($NaHCO_3$) solution, and brine.

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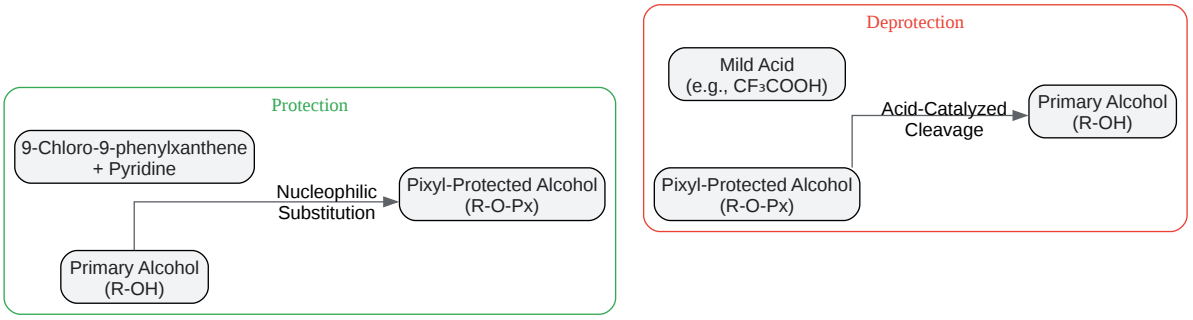
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.

- The resulting crude solid is purified by recrystallization from a suitable solvent system (e.g., benzene/petroleum ether) to afford pure **9-Chloro-9-phenylxanthene**.[6]

Application: The Pixyl (Px) Protecting Group

The primary utility of **9-Chloro-9-phenylxanthene** is as a reagent for protecting primary alcohols. The reaction proceeds via a nucleophilic substitution, where the alcohol displaces the chloride.

Protection & Deprotection Workflow



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Caption: The protection/deprotection cycle using the pixyl group.

Protocol for Alcohol Protection

- Rationale: As demonstrated by Chattopadhyaya and Reese, this reaction is highly effective for the 5'-hydroxy groups of nucleosides.[2][3] Pyridine acts as a base to scavenge the HCl byproduct, driving the reaction to completion.

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- Dissolve the primary alcohol (e.g., a suitably N-protected nucleoside) (1.0 eq) in anhydrous pyridine.
- Add **9-Chloro-9-phenylxanthene** (approx. 1.1-1.2 eq) in one portion.
- Stir the reaction at room temperature for 2-4 hours. Monitor by TLC.
- Once the reaction is complete, cool the mixture and add cold water.
- Extract the product with a suitable organic solvent like ethyl acetate.
- Wash the organic phase with saturated sodium bicarbonate solution and brine, then dry over anhydrous Na_2SO_4.
- After filtration and solvent evaporation, the pixyl-protected product can be purified by silica gel chromatography.

Protocol for Deprotection

- Rationale: The pixyl ether is stable to basic and neutral conditions but is labile to acid. The mechanism involves protonation of the ether oxygen, followed by departure of the stable 9-phenylxanthyl carbocation, which is subsequently trapped by a nucleophile (e.g., water). Its lability is significantly greater than that of the more common trityl (Tr) group.
- Dissolve the pixyl-protected alcohol in a suitable solvent such as dichloromethane or chloroform.
- Treat the solution with a mild acid. A common condition is trifluoroacetic acid (TFA) in dichloromethane (e.g., 2-5% TFA) for a few minutes at room temperature.
- Monitor the deprotection by TLC. The reaction is typically very fast.
- Upon completion, quench the acid by adding a base, such as pyridine or a saturated solution of sodium bicarbonate.
- Extract the deprotected alcohol and purify as necessary.

Structural Characterization

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The identity and purity of **9-Chloro-9-phenylxanthene** are confirmed using standard spectroscopic methods.

- ^{1}H NMR: The spectrum will show complex multiplets in the aromatic region (typically δ 7.0-8.0 ppm) corresponding to the 13 aromatic protons of the phenyl and xanthene rings. The absence of a singlet for the hydroxyl proton (present in the precursor alcohol) is a key indicator of successful conversion.
- ^{13}C NMR: The spectrum will display numerous signals in the aromatic region. A key signal is that of the quaternary C9 carbon.
- IR Spectroscopy: The most significant feature for confirming the conversion from 9-phenylxanthen-9-ol is the disappearance of the broad O-H stretching band (typically around 3400-3600 cm^{-1}).
- Mass Spectrometry: Provides confirmation of the molecular weight (292.76 g/mol) and can show characteristic fragmentation patterns.

Safety and Handling

9-Chloro-9-phenylxanthene should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. As with many chlorinated organic compounds and their precursors (like thionyl chloride), all manipulations should be performed in a well-ventilated fume hood. It is an irritant and should not be inhaled or allowed to come into contact with skin or eyes.

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